Application Note: Amino(fluoro)phosphinates in Next-Generation Agrochemical Discovery

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Compound of Interest

Compound Name:	*Amino(fluoro)phosphinate*
CAS No.:	*7226-70-2*
Cat. No.:	*B3022013*

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Executive Summary

The incorporation of fluorine into aminophosphinates represents a pivotal strategy in modern agrochemical discovery. While Glufosinate (phosphinothricin) remains a gold-standard herbicide targeting Glutamine Synthetase (GS), its efficacy is often limited by metabolic deactivation and rapid soil degradation.

Amino(fluoro)phosphinates—specifically

-fluoro and

-difluoro analogues—act as "fortified" bioisosteres. The high electronegativity of fluorine lowers the pKa of the adjacent phosphinate group, mimicking the transition state of enzymatic phosphorylation more closely than the non-fluorinated parent. Furthermore, the C–F bond provides resistance against oxidative metabolism (e.g., P450-mediated degradation), extending the active half-life of the molecule in planta.

This guide details the synthesis, enzymatic validation, and metabolic stability testing of these advanced motifs.

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Mechanism of Action: The Fluorine Effect[1][2]

Target: Glutamine Synthetase (GS)

The primary mode of action for aminophosphinates is the irreversible inhibition of Glutamine Synthetase (EC 6.3.1.2). GS normally catalyzes the condensation of glutamate and ammonia to form glutamine.

- Native Reaction: Glutamate + ATP

  -Glutamyl phosphate (intermediate)

  Glutamine.

- Inhibition: The aminophosphinate mimics glutamate. It is phosphorylated by ATP within the active site to form a stable phosphorylated transition-state analogue.

- The "Fluorine Advantage":

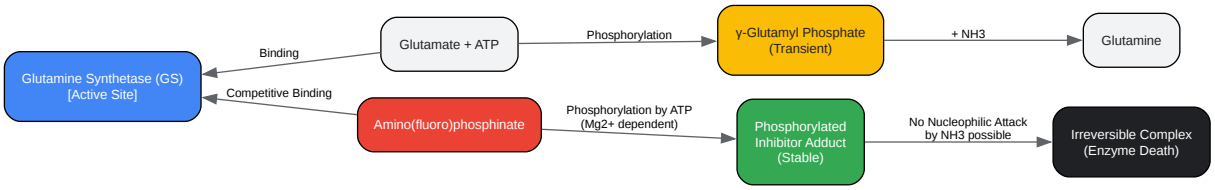
  - Acidity Modulation: The

    -fluorine atom lowers the pKa of the phosphinic acid, increasing the concentration of the anionic species at physiological pH, which is the active form required for binding.

  - Tight Binding: The electron-withdrawing effect strengthens the interaction with the Mg

    ions in the GS active site.

Pathway Visualization



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Figure 1: Mechanism of Action showing the divergence between native glutamate processing and irreversible inhibition by **amino(fluoro)phosphinate**s.

Protocol A: Photoredox Synthesis of -Fluoro-Phosphinothricin Analogues

Objective: Synthesize

-fluoro-

-amino phosphinates using a mild, metal-free photoredox protocol. This method avoids harsh conditions associated with traditional Strecker synthesis.

Materials

- Substrate: Dehydroalanine derivative (N-protected, e.g., Cbz-Dha-OMe).
- Radical Precursor: Alkyltrifluoroborate or Methylphosphinate ester.
- Fluorinating Agent: Selectfluor (F-TEDA-BF4).
- Photocatalyst: 4CzIPN (1,2,3,5-tetrakis(carbazol-9-yl)-4,6-dicyanobenzene).
- Solvent: DMF (Anhydrous).
- Light Source: Blue LED (450 nm).

Step-by-Step Methodology

- Reaction Setup:
  - In a flame-dried Schlenk tube, combine the Dehydroalanine substrate (0.2 mmol), Methylphosphinate precursor (0.4 mmol), and 4CzIPN (2 mol%).
  - Add Selectfluor (0.3 mmol) as the terminal fluorinating agent.
  - Dissolve in anhydrous DMF (2.0 mL).

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- Critical Step: Degas the solution by sparging with Argon for 15 minutes to remove oxygen (which quenches the radical chain).

- Irradiation:
  - Seal the tube and place it 2–3 cm away from the Blue LED source.
  - Stir vigorously at room temperature (25°C) for 12–24 hours.
  - Monitoring: Use TLC (visualized with KMnO4 stain) to track the consumption of the alkene starting material.
- Workup & Purification:
  - Dilute the reaction mixture with Ethyl Acetate (20 mL) and wash with saturated NaHCO3 (2 x 10 mL) and Brine (10 mL).
  - Dry the organic layer over Na2SO4 and concentrate in vacuo.
  - Purification: Flash column chromatography (Silica gel, Hexanes:EtOAc gradient). The

    -fluoro product typically elutes later than the non-fluorinated impurities due to polarity.
- Verification:
  - 19F NMR: Look for a characteristic multiplet around -150 to -170 ppm (decoupled) or a doublet of doublets (coupled to H and P).
  - 31P NMR: Confirm the phosphinate environment (typically 30–50 ppm).

Protocol B: High-Throughput Glutamine Synthetase (GS) Inhibition Assay

Objective: Determine the IC50 of synthesized **amino(fluoro)phosphinate**s against plant GS.
Method: The

-glutamyl hydroxamate colorimetric assay.

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Reagents

- Assay Buffer: 50 mM Imidazole-HCl (pH 7.2), 2 mM MnCl2, 1 mM DTT.
- Substrates: L-Glutamate (50 mM stock), Hydroxylamine-HCl (100 mM stock), ATP (10 mM stock).
- Stop Solution: Ferric Chloride reagent (370 mM FeCl3, 200 mM TCA, 700 mM HCl).

Workflow

- Enzyme Preparation:
  - Extract crude GS from fresh spinach or wheat leaves using cold extraction buffer (50 mM Tris-HCl, pH 7.8, 1 mM EDTA, 10 mM MgSO4, 5 mM DTT, 10% Glycerol).
  - Centrifuge at 12,000 x g for 20 min at 4°C. Use the supernatant.
- Inhibition Reaction (96-well plate format):

Component	Volume	Final Conc.
Assay Buffer	**40 µL**	**-**
Test Compound (Dilution Series)	10 µL	0.01 µM – 1000 µM
GS Enzyme Extract	20 µL	~0.5 U/mL
Pre-incubation	10 min @ 25°C	Allow binding

| Start Mix (Glu + ATP + NH2OH) | 30 µL | 20mM Glu, 5mM ATP |

- Incubation:
  - Incubate the plate at 30°C for 30 minutes.
  - Reaction: GS catalyzes: Glutamate + NH2OH + ATP

    -Glutamyl hydroxamate + ADP + Pi.

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- Detection:
  - Add 100 µL Stop Solution to each well. The low pH terminates the reaction.
  - The FeCl3 complexes with

    -glutamyl hydroxamate to form a red-brown complex.
- Data Analysis:
  - Measure Absorbance at 540 nm.
  - Calculate % Inhibition:

    .
  - Plot log[Inhibitor] vs. % Inhibition to derive IC50.

Protocol C: Metabolic Stability (Microsomal Assay)

Objective: Quantify the stability enhancement provided by fluorine substitution against oxidative degradation.

Workflow

- Incubation System:
  - Mix Test Compound (1 µM) with Liver Microsomes (0.5 mg protein/mL) or Plant Cell Suspension (e.g., Black Mexican Sweet maize cells) in Phosphate Buffer (pH 7.4).
- Initiation:
  - Add NADPH-generating system (1 mM NADP+, 5 mM G6P, 1 U/mL G6PDH).
  - Incubate at 37°C (microsomes) or 25°C (plant cells).
- Sampling:
  - Take aliquots at t = 0, 15, 30, 60, and 120 min.

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- Quench immediately with ice-cold Acetonitrile containing an internal standard (e.g., Tolbutamide).

- Analysis (LC-MS/MS):
  - Monitor the disappearance of the parent peak.
  - Calculation: Plot ln(% Remaining) vs. time. The slope

    gives

    .
  - Success Metric: An

    -fluoro analogue should exhibit a

    at least 2x longer than the non-fluorinated parent (Glufosinate).

Data Presentation & Interpretation

Structure-Activity Relationship (SAR) Table

Use the following template to organize your results:

Compound ID	Structure (R-Group)	Fluorine Modification	GS IC50 (μM)	Metabolic t1/2 (min)
GLU-001	Methyl	None (Parent)	5.2	45
GLU-F01	Methyl	-Fluoro	3.1	>120
GLU-F02	Methyl	-Difluoro	12.5	>240
GLU-F03	Ethyl	-Fluoro	8.4	110

Interpretation:

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- -Fluoro: Often retains or slightly improves potency (lower IC50) while significantly boosting metabolic stability.
- -Difluoro: May show reduced potency due to steric clash in the active site but offers superior stability; useful for systemic applications where long-duration control is needed.

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